

3-Chloro-2-methylpropene: A Technical Health and Safety Guide

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Compound of Interest

Compound Name: 3-Chloro-2-methylpropene

Cat. No.: B057409

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive health and safety information for **3-chloro-2-methylpropene** (CAS No. 563-47-3), a crucial intermediate in the synthesis of various organic compounds, including pharmaceuticals and pesticides.^{[1][2][3]} This document outlines the toxicological, physical, and chemical hazards associated with this compound, along with detailed guidance on safe handling, storage, and emergency procedures.

Hazard Identification and Classification

3-Chloro-2-methylpropene is a highly flammable, colorless to straw-colored liquid with a pungent odor.^{[2][4][5]} It is classified as a hazardous substance and is reasonably anticipated to be a human carcinogen based on sufficient evidence from studies in experimental animals.^{[1][2][3]}

GHS Hazard Classification:

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Flammable Liquids | 2 | H225: Highly flammable liquid and vapor.[6][7][8] |
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed.[3][6][9] |
| Acute Toxicity, Inhalation | 4 | H332: Harmful if inhaled.[3] |
| Skin Corrosion/Irritation | 1B | H314: Causes severe skin burns and eye damage.[3][6][9] |
| Serious Eye Damage/Eye Irritation | 1 | H314: Causes severe skin burns and eye damage.[3][9] |
| Skin Sensitization | 1 | H317: May cause an allergic skin reaction.[3][6][9] |
| Carcinogenicity | 1B | H350: May cause cancer.[9] |
| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation.[6] |
| Hazardous to the Aquatic Environment, Long-term Hazard | 2 | H411: Toxic to aquatic life with long lasting effects.[6][7] |

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-chloro-2-methylpropene** is provided in the table below.

| Property | Value | Reference |
|--------------------------|---------------------------------------|-----------|
| Molecular Formula | C ₄ H ₇ Cl | [4] |
| Molecular Weight | 90.55 g/mol | [4] |
| Appearance | Colorless to straw-colored liquid | [1][4] |
| Odor | Sharp, penetrating, pungent | [4][5][9] |
| Boiling Point | 71-72 °C (159.8-161.6 °F) at 760 mmHg | [9][10] |
| Melting Point | -80 °C (-112 °F) | [9][10] |
| Flash Point | -18 °C (-0.4 °F) | [9][10] |
| Specific Gravity | 0.920 | [9][10] |
| Vapor Density | 3.12 (vs air) | [11] |
| Vapor Pressure | 102 mmHg at 20 °C | [11] |
| Solubility in Water | Insoluble | [2][4][5] |
| Autoignition Temperature | 540 °C (1004 °F) | [9][10] |
| Lower Explosive Limit | 2.30% | [9][10] |
| Upper Explosive Limit | 8.10% | [9][10] |

Toxicological Information

3-Chloro-2-methylpropene is toxic and carcinogenic. Exposure can cause severe irritation and burns to the skin, eyes, and respiratory tract.[2][5][12]

Acute Toxicity

| Route | Species | LD50/LC50 | Reference |
|------------|---------|-------------|-----------|
| Oral | Rat | 1149 mg/kg | [10] |
| Dermal | Rat | 848 mg/kg | [10] |
| Inhalation | Rat | >4000 mg/kg | [10] |

Carcinogenicity

3-Chloro-2-methylpropene is classified as reasonably anticipated to be a human carcinogen by the National Toxicology Program (NTP).[1][3] Studies in rodents have shown that oral administration can cause tumors in the forestomach.[1][3] Inhalation exposure in mice has also been linked to forestomach tumors.[1]

Ecotoxicity

This chemical is toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[9][10]

| Organism | Test | Result | Reference |
|----------|------|--------------------------|-----------|
| Microtox | EC50 | 154 mg/L (5, 15, 30 min) | [9][10] |
| Microtox | EC50 | 347 mg/L (18 h) | [10] |

Experimental Protocols

While detailed, step-by-step protocols for the specific studies cited are not publicly available, the methodologies likely followed standardized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) and ASTM International.

Acute Toxicity Testing (LD50/LC50)

Acute toxicity studies for **3-chloro-2-methylpropene** were likely conducted in accordance with OECD Test Guidelines, such as:

- OECD 425: Acute Oral Toxicity - Up-and-Down Procedure: This method involves administering the substance to a small number of animals in a sequential manner. The dose for each subsequent animal is adjusted up or down depending on the outcome for the previous animal.
- OECD 402: Acute Dermal Toxicity: This guideline details the application of the test substance to the shaved skin of animals, typically for a 24-hour period.
- OECD 403: Acute Inhalation Toxicity: This protocol describes the exposure of animals to the test substance in the form of a gas, vapor, or aerosol in a controlled chamber.

Carcinogenicity Studies

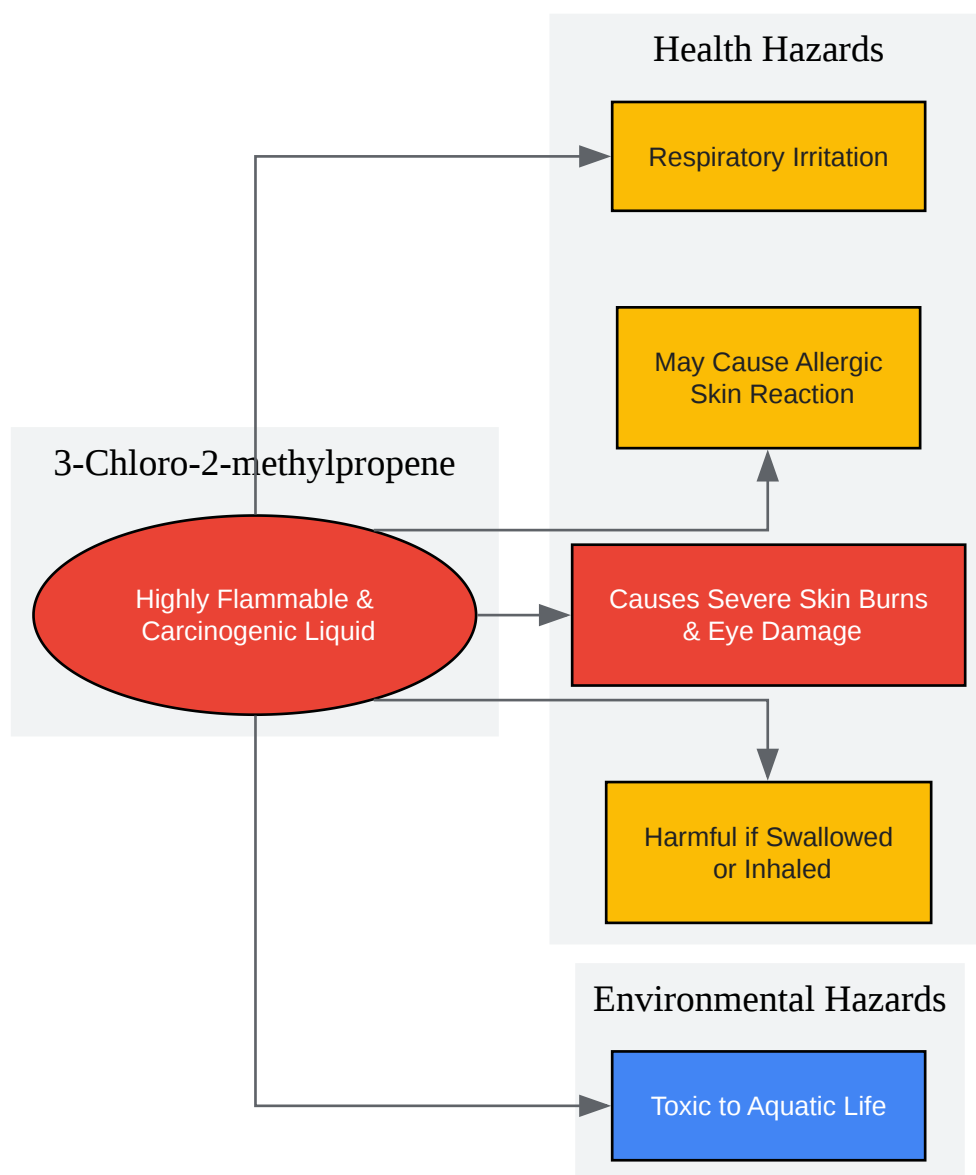
The long-term carcinogenicity studies, such as those conducted by the NTP, likely followed protocols similar to OECD Test Guideline 451: Carcinogenicity Studies.^[13] These are typically 2-year studies in rodents (rats and mice) where the test substance is administered daily via the most relevant route of human exposure, in this case, gavage (oral).^{[1][3]}

Flash Point Determination

The flash point of **3-chloro-2-methylpropene** was likely determined using a closed-cup method as specified by ASTM International, such as ASTM D93: Standard Test Methods for Flash Point by Pensky-Martens Closed Cup Tester.^{[14][15][16]} This method is suitable for volatile chemicals and involves heating the substance in a closed cup and introducing an ignition source at regular intervals to determine the lowest temperature at which the vapors ignite.

Visualizations

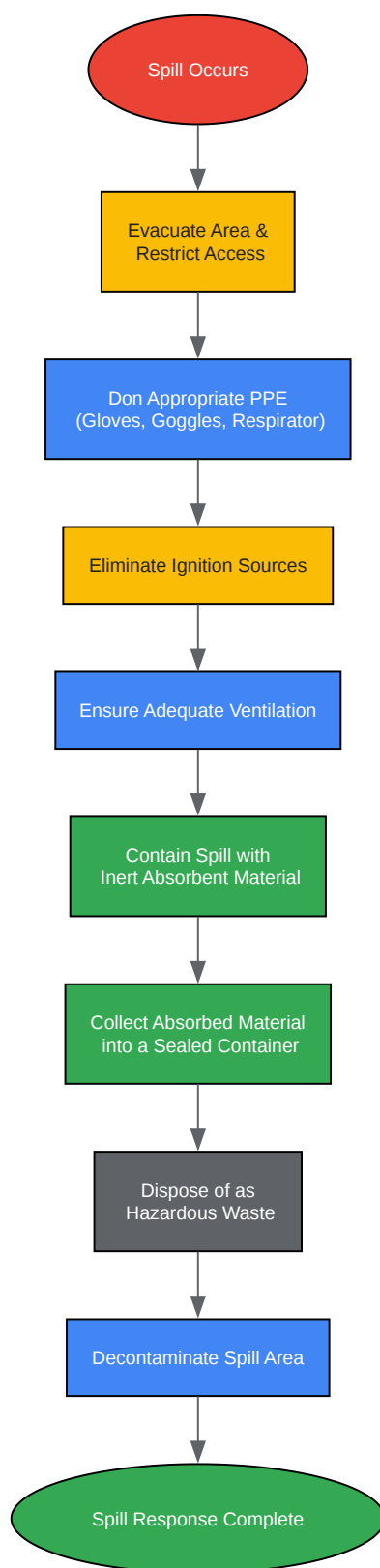
Hazard Profile



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Caption: Logical relationship of the primary hazards of **3-chloro-2-methylpropene**.

Spill Response Workflow



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Caption: A generalized workflow for responding to a spill of **3-chloro-2-methylpropene**.

Safe Handling and Storage

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[9\]](#)
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., Viton®, Barrier®) and protective clothing to prevent skin contact.[\[4\]](#)[\[9\]](#)
- Respiratory Protection: Use a NIOSH-approved respirator with an organic vapor cartridge if exposure limits are exceeded or if irritation is experienced.[\[10\]](#) A self-contained breathing apparatus (SCBA) should be used in emergency situations.[\[9\]](#)

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[9\]](#)[\[10\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[9\]](#)[\[10\]](#)
- Use non-sparking tools and explosion-proof equipment.[\[9\]](#)[\[10\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[9\]](#)
- Avoid contact with skin, eyes, and clothing.[\[10\]](#)
- Do not breathe vapors or mists.[\[10\]](#)

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[9\]](#)
- Keep away from heat and sources of ignition.[\[9\]](#)
- Store in a flammable liquids storage cabinet.
- Incompatible with strong oxidizing agents and strong bases.[\[2\]](#)[\[5\]](#)[\[10\]](#)

First-Aid Measures

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[10]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[10]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

Fire-Fighting Measures

- Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide. Water spray can be used to cool fire-exposed containers.[9]
- Specific Hazards: Highly flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back.[9] Containers may explode when heated.[9][10]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[9]

Disposal Considerations

Dispose of this chemical in accordance with all applicable federal, state, and local environmental regulations.[10] It should be treated as hazardous waste. Do not allow it to enter drains or waterways.[4]

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